cis-(+)-Disparlure: Physicochemical Profile & Biological Interface

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*cis-(+)-Disparlure*
CAS No.:	*54910-51-9*
Cat. No.:	*B1345989*

Get Quote

Technical Whitepaper for Research & Development

Executive Summary

cis-(+)-Disparlure is the primary sex pheromone of the gypsy moth (Lymantria dispar), a defoliator of significant economic impact. Chemically defined as (7R,8S)-cis-7,8-epoxy-2-methyloctadecane, this epoxide exhibits potent biological activity at picogram levels, driven by its precise stereochemical configuration. This guide provides a definitive physicochemical profile, spectroscopic characterization, and synthesis workflow designed for researchers in chemical ecology, pest management, and semiochemical drug development.

Chemical Identity & Stereochemistry

The biological activity of Disparlure is strictly governed by its chirality. The natural pheromone is the (+)-enantiomer with a cis epoxide configuration. The (-)-enantiomer is biologically inactive or antagonistic in L. dispar, necessitating high enantiomeric purity in synthesis and application.

- IUPAC Name: (7R,8S)-7,8-epoxy-2-methyloctadecane[1][2]

© 2026 BenchChem. All rights reserved.

- Common Name: (+)-Disparlure
- CAS Number: 54910-51-9 (Specific for (+)-enantiomer); 29804-22-6 (Racemic)
- Molecular Formula: $C_{19}H_{38}O$[3][4]
- Molecular Weight: 282.51 g/mol [1]
- Chirality: Two chiral centers at C7 and C8; (7R, 8S) configuration.

Physicochemical Properties Profile

The following data represents the standard physical constants for high-purity (>98%) **cis-(+)-Disparlure**.

© 2026 BenchChem. All rights reserved.

Property	Value	Conditions / Notes
Physical State	Viscous Colorless Oil	At 25°C, 1 atm
Boiling Point	146–148 °C	At 0.25 mmHg (Reduced Pressure)
Density	0.828 g/mL	At 25°C
Refractive Index (ngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted">)	1.4450	At 23°C
Specific Rotation ( )	+0.8° ± 0.2°	in CCl
Flash Point	52 °C	Closed cup
Solubility	Lipophilic	Soluble in hexane, CH Cl , CHCl ; Insoluble in water
Vapor Pressure	~4 × 10^{-4} mmHg	At 25°C (Estimated)
Partition Coeff.[3][4][5][6] (LogP)	~8.08	High lipophilicity

© 2026 BenchChem. All rights reserved.

> *Critical Note on Volatility: The boiling point is significantly elevated at atmospheric pressure (calc. ~338°C). Distillation must be performed under high vacuum (<1 mmHg) to prevent thermal degradation of the epoxide ring.*

Spectroscopic Characterization

Accurate identification relies on specific spectral signatures distinguishing the epoxide functionality from acyclic precursors.

Nuclear Magnetic Resonance (NMR)

- ^{1}H NMR ($CDCl_3$, 400 MHz):
  - 2.8–2.9 ppm (m, 2H): Characteristic signal for the epoxide ring protons (H-7, H-8). The cis coupling constant (

    Hz) distinguishes it from the trans isomer.
  - 0.86 ppm (d, 6H): Isopropyl methyl group doublet at the C2 terminus.
  - 0.88 ppm (t, 3H): Terminal methyl group (C18).
  - 1.2–1.6 ppm (m, bulk): Methylene envelope for the alkyl chain.

Infrared Spectroscopy (FT-IR)

- ~1250 cm^{-1}: C–O–C symmetric stretching (Epoxide "breathing" mode).
- ~840 cm^{-1}: C–O–C asymmetric stretching (Diagnostic for cis-epoxides).
- 2850–2960 cm^{-1}: Strong C–H stretching (Alkane backbone).

Mass Spectrometry (GC-MS)

- Molecular Ion (M^+):m/z 282 (often weak).

© 2026 BenchChem. All rights reserved.

- Diagnostic Fragments:
  - m/z 43 (Isopropyl cation).
  - m/z 99 (Cleavage adjacent to epoxide).
  - Significant fragmentation patterns corresponding to

    -cleavage relative to the epoxide ring.

Experimental Protocol: Synthesis & Purification

Methodology: Asymmetric Epoxidation via Sharpless Kinetic Resolution (Adapted Route). This protocol ensures high enantiomeric excess (ee >95%), critical for biological efficacy.

Step-by-Step Workflow:

- Precursor Preparation: Synthesize (Z)-2-methyl-7-octadecene via Wittig olefination of 6-methylheptanal and undecyltriphenylphosphonium bromide.
  - Critical Control: Ensure cis (Z) selectivity using "salt-free" Wittig conditions (NaHMDS/THF, -78°C).
- Asymmetric Epoxidation:
  - Reagents: Jacobsen's catalyst (Mn-salen complex) or Sharpless conditions ($Ti(OiPr)_4$, (+)-DET, t-BuOOH) if starting from an allylic alcohol derivative. For the direct alkene, a chiral ketone catalyst (e.g., Shi epoxidation) is often employed to install the oxygen.
  - Reaction: Dissolve (Z)-alkene in CH_3CN/DMM. Add chiral catalyst (5 mol%) and oxidant (Oxone) at 0°C.
  - Monitoring: Track disappearance of alkene protons (5.35 ppm) via ^1H NMR.
- Work-up:
  - Quench with aqueous $Na_2S_2O_3$ to neutralize excess oxidant.
  - Extract with hexane (3x). Wash combined organics with brine.

© 2026 BenchChem. All rights reserved.

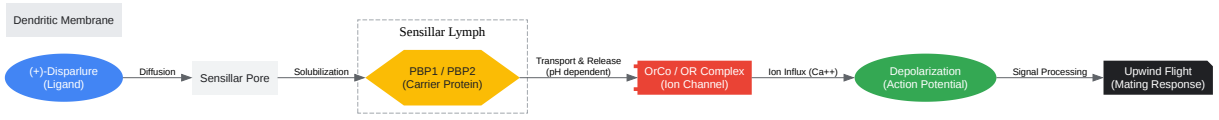
- Dry over anhydrous $MgSO_4$ and concentrate in vacuo.

- Purification (The "Self-Validating" Step):
  - Flash Chromatography: Silica gel (230-400 mesh). Eluent: Hexane/Ethyl Acetate (98:2).
  - Validation: Check fractions via TLC (stain with p-anisaldehyde; epoxide appears as a blue/violet spot).
  - Distillation: Kugelrohr distillation at 140°C / 0.1 mmHg to isolate the pure oil.

Biological Interface: Mechanism of Action

The potency of (+)-Disparlure arises from its specific interaction with Pheromone Binding Proteins (PBPs) and Olfactory Receptors (ORs) in the moth's antennae. This pathway represents a high-fidelity signal transduction system analogous to ligand-receptor drug interactions.

Signaling Pathway Visualization:



Click to download full resolution via product page

Figure 1: Olfactory signal transduction pathway of (+)-Disparlure. The hydrophobic pheromone is solubilized by Pheromone Binding Proteins (PBP) within the sensillar lymph before activating the OrCo/OR receptor complex.

References

- DrugFuture.Disparlure: Physicochemical Data and Toxicity Profile. [Link]

© 2026 BenchChem. All rights reserved.

- NIST WebBook.Disparlure Mass Spectrometry and Retention Indices. [Link]
- Wikipedia.Disparlure: Synthesis and Biological Function. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Semiochemical compound: (7R,8S)-cis-7,8-Epoxy-2-methyloctadecane | C19H38O [pherobase.com]
- 2. Sex pheromone biosynthetic pathway for disparlure in the gypsy moth, Lymantria dispar - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Disparlure [drugfuture.com]
- 4. grokipedia.com [grokipedia.com]
- 5. Disparlure (CAS 29804-22-6) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 6. (+/-)-CIS-7,8-EPOXY-2-METHYLOCTADECANE | 29804-22-6 [chemicalbook.com]
- To cite this document: BenchChem. [cis-(+)-Disparlure: Physicochemical Profile & Biological Interface]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1345989/docs#cis-disparlure-physicochemical-profile-biological-interface]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

© 2026 BenchChem. All rights reserved.

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.